

ensuring complete cell lysis for labeled metabolite extraction

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *L-Alanine-13C3,15N,d4*

Cat. No.: *B12053065*

[Get Quote](#)

Technical Support Center

Ensuring Complete Cell Lysis for Labeled Metabolite Extraction

From the desk of the Senior Application Scientist:

Welcome to the technical support guide for metabolite extraction. Achieving accurate and reproducible metabolomic data begins with a step that is often underestimated: complete and rapid cell lysis. The goal is to instantaneously arrest metabolic activity and efficiently release all intracellular metabolites into an extraction solvent. Incomplete lysis leads to an underestimation of metabolite concentrations and introduces significant variability, compromising the biological interpretation of your data.

This guide is designed to provide you with the foundational knowledge, step-by-step protocols, and robust troubleshooting advice to master this critical process. We will delve into the causality behind our protocol choices, ensuring you not only know *what* to do, but *why* you are doing it.

Frequently Asked Questions (FAQs)

Troubleshooting Guide: Common Issues & Solutions

Experimental Protocols

- To cite this document: BenchChem. [ensuring complete cell lysis for labeled metabolite extraction]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12053065#ensuring-complete-cell-lysis-for-labeled-metabolite-extraction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com